

Coumarin 6: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Coumarin 6

Cat. No.: B160435

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety data, handling precautions, and experimental applications of **Coumarin 6**. The information is tailored for professionals in research and development who utilize this fluorescent dye in their work.

Safety Data Sheet Overview

Coumarin 6 (CAS No. 38215-36-0) is a versatile fluorescent dye widely used in various scientific applications.^[1] Understanding its safety profile is paramount for its responsible use in a laboratory setting.

Hazard Identification

Coumarin 6 is classified as a hazardous substance. According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), its primary hazards include:

- Skin Irritation (Category 2): Causes skin irritation.^[2]^[3]
- Serious Eye Irritation (Category 2A): Causes serious eye irritation.^[2]
- Acute Toxicity (Oral, Dermal, Inhalation - Category 4): Harmful if swallowed, in contact with skin, or if inhaled.^[3]^[4]

- Specific Target Organ Toxicity - Single Exposure (Category 3): May cause respiratory irritation.[4]

The signal word associated with these hazards is "Warning".[2][3][4]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Coumarin 6** is presented in the table below.

Property	Value	Source
Molecular Formula	C ₂₀ H ₁₈ N ₂ O ₂ S	[1][2][5]
Molecular Weight	350.43 g/mol	[1][2][5]
Appearance	Orange powder/solid	[1][6]
Melting Point	205 - 210 °C	[5][6][7]
Solubility	Soluble in DMSO (5 mg/mL)	[8]
Fluorescence	λ_{ex} = 450 nm, λ_{em} = 505 nm	[4]

Toxicological Information

While comprehensive toxicological data for **Coumarin 6** is not fully available, it is known to be harmful if ingested, inhaled, or absorbed through the skin.[4] The toxicological properties have not been fully investigated.[6] It is not classified as a carcinogen by IARC, ACGIH, or OSHA.[2]

Handling and Storage Precautions

Proper handling and storage procedures are crucial to minimize exposure and ensure the stability of **Coumarin 6**.

Personal Protective Equipment (PPE)

When handling **Coumarin 6**, the following personal protective equipment should be worn:

- Eye/Face Protection: Safety goggles with side-shields or other approved eye protection.[2][6]

- Skin Protection: Chemical-resistant gloves and protective clothing to prevent skin contact.[\[2\]](#)
[\[6\]](#)[\[9\]](#)
- Respiratory Protection: A NIOSH/MSHA or European Standard EN 149 approved respirator should be used if exposure limits are exceeded or if irritation is experienced.[\[6\]](#) A dust mask (type N95) is also recommended.[\[7\]](#)

Safe Handling Practices

- Avoid contact with skin, eyes, and clothing.[\[2\]](#)[\[10\]](#)[\[11\]](#)
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[\[2\]](#)[\[12\]](#)
- Use only in a well-ventilated area or with appropriate exhaust ventilation.[\[2\]](#)[\[4\]](#)[\[9\]](#)
- Wash hands thoroughly after handling.[\[2\]](#)[\[12\]](#)
- Do not eat, drink, or smoke when using this product.[\[12\]](#)

Storage Conditions

- Keep the container tightly closed in a dry, cool, and well-ventilated place.[\[2\]](#)[\[6\]](#)
- Store away from direct sunlight and sources of ignition.[\[2\]](#)
- Recommended storage temperature is 4°C.[\[2\]](#) For long-term storage as a powder, -20°C for up to 3 years is recommended. In solvent, store at -80°C for up to 1 year.[\[8\]](#)

Emergency Procedures

In the event of exposure or spillage, the following first aid and emergency measures should be taken.

First Aid Measures

Exposure Route	First Aid Instructions
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention. [2] [13]
Skin Contact	Immediately wash off with plenty of soap and water for at least 15 minutes. Remove contaminated clothing and shoes. Seek medical attention if irritation persists. [2] [6]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. [2] [13]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention. [2] [13]

Accidental Release Measures

- Personal Precautions: Use full personal protective equipment. Evacuate personnel to safe areas. Ensure adequate ventilation.[\[2\]](#)
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[\[2\]](#)
- Methods for Cleaning Up: Sweep up and shovel into a suitable container for disposal. Avoid generating dust.[\[6\]](#) Absorb solutions with an inert liquid-binding material.[\[2\]](#)

Experimental Protocols and Workflows

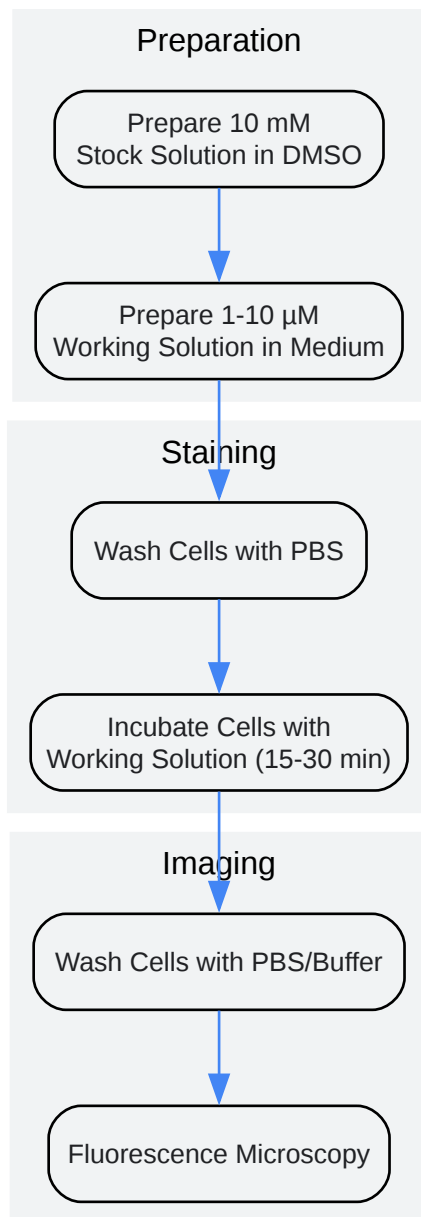
Coumarin 6 is a valuable tool in various research applications due to its fluorescent properties. Below are detailed methodologies for its use in cellular imaging and nanoparticle formulation.

Protocol for Live-Cell Staining

This protocol outlines the steps for staining live cells with a coumarin-based fluorescent probe.

- **Prepare Stock Solution:** Prepare a 10 mM stock solution of the coumarin dye in anhydrous DMSO.
- **Prepare Working Solution:** Dilute the stock solution in pre-warmed cell culture medium to a final concentration of 1-10 μM . The optimal concentration should be determined empirically.
- **Cell Staining:**
 - Remove the existing culture medium from the cells and wash once with pre-warmed PBS.
 - Add the working solution to the cells and incubate at 37°C in a CO₂ incubator for 15-30 minutes.
- **Washing:** Remove the staining solution and wash the cells two to three times with pre-warmed PBS or imaging buffer.
- **Imaging:** Image the cells using a fluorescence microscope with an appropriate filter set (e.g., DAPI filter set for 7-Amino-4-methylcoumarin).^[6]

Live-Cell Staining Workflow



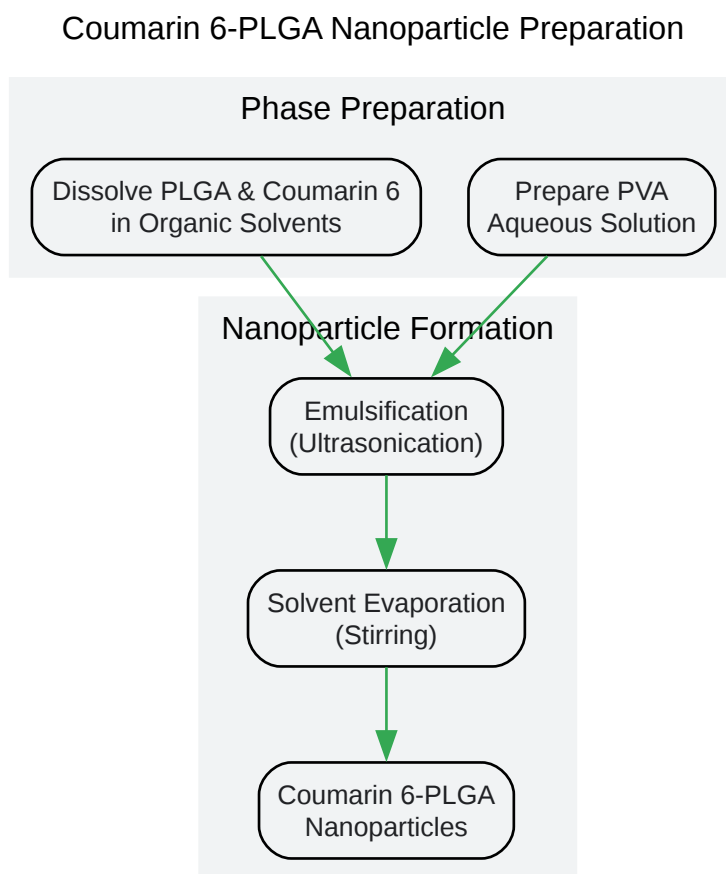
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Caption: Workflow for staining live cells with a coumarin-based fluorescent dye.

Protocol for Preparation of Coumarin 6-Loaded PLGA Nanoparticles

This protocol describes the emulsification-solvent evaporation method for encapsulating **Coumarin 6** into PLGA nanoparticles.[9]

- Prepare Organic Phase: Dissolve an appropriate amount of PLGA and **Coumarin 6** in a mixture of dichloromethane and ethyl acetate (7:3).
- Prepare Aqueous Phase: Prepare a PVA aqueous solution.
- Emulsification:
 - Add the organic phase to the PVA aqueous solution in an ice water bath.
 - Use an ultrasonic cell pulverizer to intermittently sonicate the mixture for several minutes.
- Solvent Evaporation:
 - Transfer the emulsion to a 0.5% PVA aqueous solution.
 - Stir on a magnetic stirrer for 3-4 hours to remove the organic solvent.
- Nanoparticle Collection: The resulting suspension contains **Coumarin 6**-loaded PLGA nanoparticles.



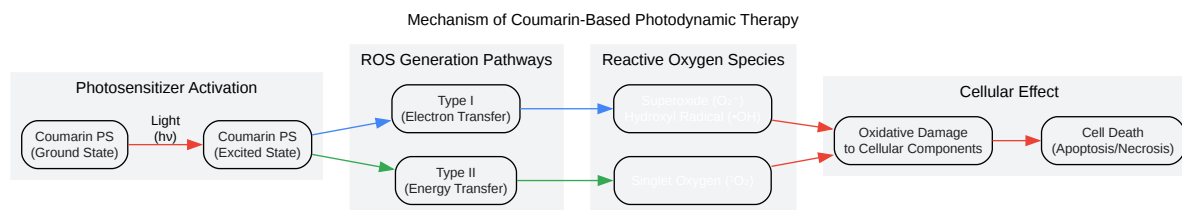
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Caption: Emulsification-solvent evaporation method for preparing **Coumarin 6**-loaded PLGA nanoparticles.

Application in Photodynamic Therapy (PDT)

Coumarin derivatives are utilized as photosensitizers in photodynamic therapy for their ability to generate reactive oxygen species (ROS) upon light activation.^[14] The general mechanism involves two pathways:

- Type I PDT: The excited photosensitizer reacts with a substrate to produce radical ions, which then react with oxygen to form ROS such as superoxide anions and hydroxyl radicals.^[15]
- Type II PDT: The excited photosensitizer directly transfers its energy to molecular oxygen, generating highly reactive singlet oxygen.^[15]



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Caption: Generalized mechanism of Type I and Type II photodynamic therapy using a coumarin-based photosensitizer.

This guide is intended for informational purposes for research professionals. Always refer to the specific Safety Data Sheet provided by the supplier for the most accurate and up-to-date information.

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